

Commercial Suppliers of 4-oxo-4-phenylbutanal: A Technical Guide

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Compound of Interest

Compound Name: 4-Oxo-4-phenylbutanal

Cat. No.: B11922086

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For researchers, scientists, and professionals in drug development, sourcing high-quality chemical reagents is a critical first step in the research and development pipeline. This technical guide provides an in-depth overview of the commercial availability of **4-oxo-4-phenylbutanal** (CAS No. 56139-59-4), a valuable building block in organic synthesis.

Summary of Commercial Suppliers

A survey of chemical suppliers reveals several sources for **4-oxo-4-phenylbutanal**. The following table summarizes the available quantitative data from a selection of these vendors. It is important to note that pricing and availability are subject to change, and researchers should confirm the details directly with the suppliers.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
BLD Pharm	BD138672	>95%	1g, 5g, 25g	Inquire
Chemrio	Not specified	Not specified	Not specified	Inquire
Chemsrc	56139-59-4	Not specified	Not specified	Inquire
LookChem	56139-59-4	Not specified	Not specified	Inquire

Chemical Properties

Key chemical properties of **4-oxo-4-phenylbutanal** are provided below for reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
CAS Number	56139-59-4
Appearance	Not specified
Boiling Point	131 °C at 2.8 Torr[1]
Density	1.134 g/cm ³ at 18 °C[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4-oxo-4-phenylbutanal** are not readily available in public literature from the suppliers, a general synthetic approach can be inferred from related reactions. One common method for the synthesis of similar γ -keto aldehydes involves the ozonolysis of a corresponding cyclic enol ether.

General Ozonolysis Protocol for a Cyclic Enol Ether:

- **Dissolution:** Dissolve the starting cyclic enol ether in a suitable solvent, such as dichloromethane or a mixture of dichloromethane and methanol, and cool the solution to -78 °C using a dry ice/acetone bath.
- **Ozonolysis:** Bubble ozone gas through the solution until a persistent blue color is observed, indicating an excess of ozone.
- **Quenching:** Purge the solution with an inert gas, such as nitrogen or argon, to remove the excess ozone.
- **Reductive Workup:** Add a reducing agent, such as dimethyl sulfide or triphenylphosphine, to the solution and allow it to slowly warm to room temperature.

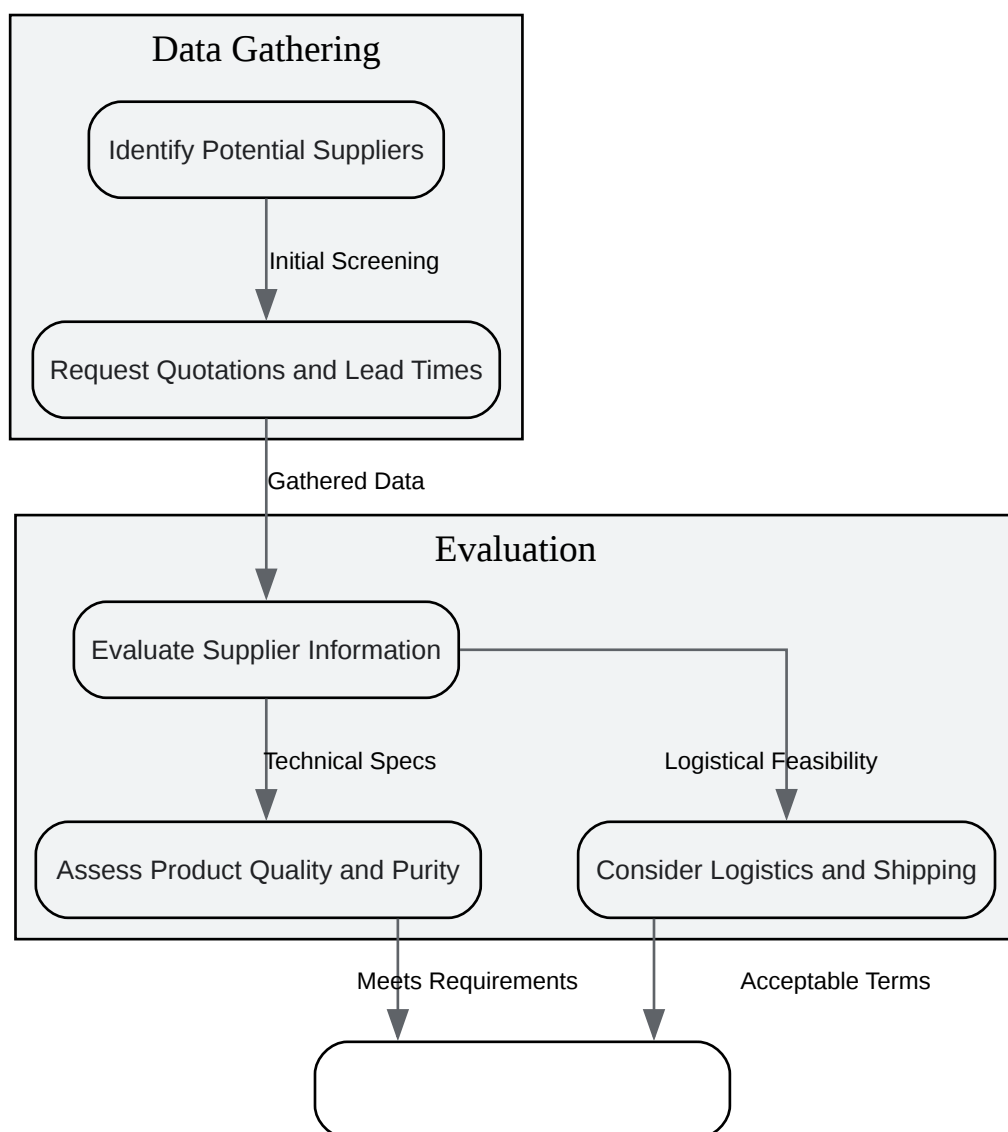
- Isolation: Concentrate the reaction mixture under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the desired γ -keto aldehyde.

Applications in Drug Development

While direct applications of **4-oxo-4-phenylbutanal** in drug development are not extensively documented in publicly available literature, its structural motif as a γ -keto aldehyde makes it a versatile intermediate for the synthesis of more complex molecules. Derivatives of this compound have been explored for their potential biological activities. For instance, compounds with a similar 4-phenylbutanoic acid backbone have been investigated as sphingosine-1-phosphate (S1P) receptor agonists, which have therapeutic potential in autoimmune diseases.

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for a research chemical involves several key steps to ensure the quality and reliability of the material. The following diagram illustrates a logical workflow for this process.



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A logical workflow for selecting a commercial chemical supplier.

This guide provides a foundational overview for researchers interested in procuring and utilizing **4-oxo-4-phenylbutanal**. For specific applications and detailed synthetic procedures, further consultation of chemical literature and patents is recommended.

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References

- 1. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Commercial Suppliers of 4-oxo-4-phenylbutanal: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11922086#commercial-suppliers-of-4-oxo-4-phenylbutanal]

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